

Application Notes and Protocols: (1R)-AZD-1480

Solubility and Use in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (1R)-AZD-1480

Cat. No.: B1684625

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Audience: Researchers, scientists, and drug development professionals.

Introduction **(1R)-AZD-1480** is the (1R) chiral isomer of AZD-1480, a potent, ATP-competitive small-molecule inhibitor of Janus kinase 1 (JAK1) and Janus kinase 2 (JAK2).[1][2] The JAK/STAT signaling pathway is crucial for cytokine signaling that governs cell proliferation, differentiation, and survival. Aberrant activation of this pathway is implicated in various malignancies and inflammatory diseases. **(1R)-AZD-1480** effectively blocks the phosphorylation of STAT3 (Signal Transducer and Activator of Transcription 3) and other STAT proteins, leading to the inhibition of tumor cell proliferation and the induction of apoptosis.[3][4][5] These characteristics make it a valuable tool for cancer research and drug development. This document provides detailed notes on its solubility in DMSO, preparation for cell culture experiments, and protocols for common cellular assays.

Physicochemical Properties and Solubility

(1R)-AZD-1480 is typically supplied as a solid powder. For cell culture applications, it is most commonly dissolved in Dimethyl Sulfoxide (DMSO).

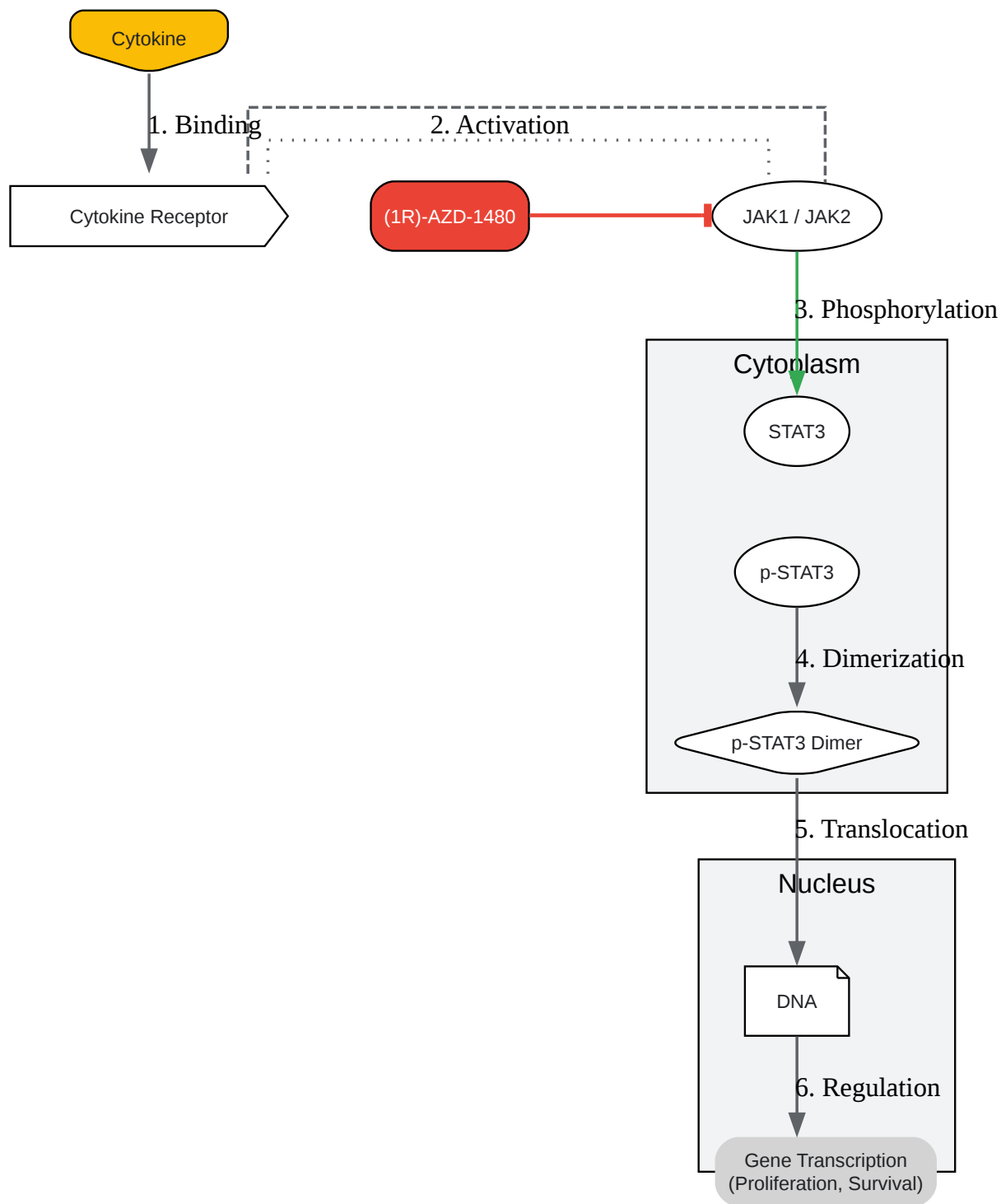
Table 1: Physicochemical and Solubility Data for **(1R)-AZD-1480**

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ ClFN ₈	[1][6]
Molecular Weight	348.77 g/mol	[1][6]
CAS Number	935666-99-2	[1]
Solubility in DMSO	25 mg/mL to 100 mg/mL	[1][2][3][7]
(approx. 71.7 mM to 286.7 mM)		
Appearance	Off-White Powder / Crystalline Solid	[4][7]
Storage (Solid)	4°C, protected from light	[1][4]
Storage (Stock Solution)	-20°C or -80°C	[1][2][4]

Note: The solubility of **(1R)-AZD-1480** in DMSO can be significant. To achieve higher concentrations, warming the solution to 37°C and using an ultrasonic bath may be necessary. [1] It is also crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce solubility. [2][3]

Mechanism of Action: Inhibition of the JAK/STAT Pathway

(1R)-AZD-1480 exerts its biological effects by targeting the JAK family of tyrosine kinases. Upon cytokine binding to their receptors, JAKs become activated and phosphorylate the receptor, creating docking sites for STAT proteins. JAKs then phosphorylate the STATs, which dimerize, translocate to the nucleus, and regulate the transcription of target genes involved in cell survival and proliferation. **(1R)-AZD-1480** competitively binds to the ATP-binding pocket of JAK1 and JAK2, preventing this phosphorylation cascade.



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Caption: **(1R)-AZD-1480** inhibits the JAK/STAT signaling pathway.

Experimental Protocols

Protocol 1: Preparation of (1R)-AZD-1480 Stock and Working Solutions

This protocol outlines the preparation of a 10 mM stock solution in DMSO and its subsequent dilution for use in cell culture.

A. Materials

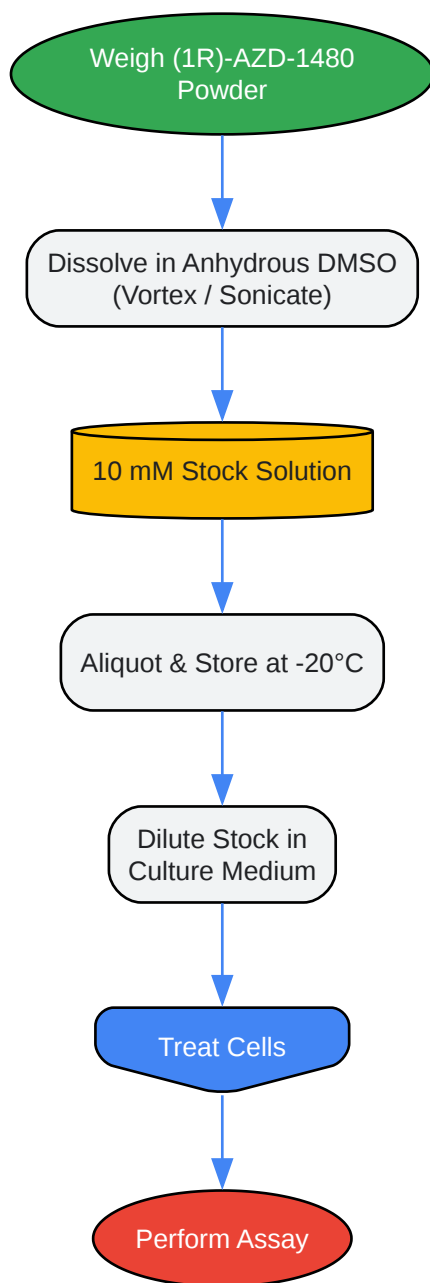
- **(1R)-AZD-1480** powder (MW: 348.77 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile cell culture medium appropriate for the cell line

B. Preparation of 10 mM Stock Solution

- Calculate the mass of **(1R)-AZD-1480** needed. For 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 348.77 \text{ g/mol} \times 1000 \text{ mg/g} = 3.4877 \text{ mg}$
- Weigh out 3.49 mg of **(1R)-AZD-1480** powder and place it in a sterile microcentrifuge tube.
- Add 1 mL of sterile, anhydrous DMSO to the tube.
- Vortex thoroughly to dissolve the powder. If solubility issues arise, warm the tube in a 37°C water bath or use an ultrasonic bath for short intervals until the solution is clear.[\[1\]](#)
- Aliquot the stock solution into smaller volumes (e.g., 20 µL) to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C, protected from light. Stock solutions are stable for several months when stored properly.[\[1\]](#)[\[2\]](#)[\[4\]](#)

C. Preparation of Working Solution

- Thaw a single aliquot of the 10 mM stock solution.
- Dilute the stock solution directly into pre-warmed cell culture medium to achieve the final desired concentration. For example, to make 10 mL of medium with a final concentration of 5 μ M: $V_1 = (C_2 * V_2) / C_1 = (5 \mu\text{M} * 10 \text{ mL}) / 10,000 \mu\text{M} = 0.005 \text{ mL} = 5 \mu\text{L}$ Add 5 μ L of the 10 mM stock to 10 mL of culture medium.
- Vortex the medium gently to ensure even mixing.
- Important: The final concentration of DMSO in the culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. Always prepare a vehicle control using an equivalent amount of DMSO.



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